Thermodynamic Stability & Characterization of 2-(4-Amino-3-methylphenoxy)acetamide: A Technical Guide

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Compound of Interest

Compound Name:	*2-(4-Amino-3-methylphenoxy)acetamide*
CAS No.:	*201853-03-4*
Cat. No.:	*B3250248*

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Executive Summary

In the synthesis of phenoxyalkylamide-based pharmaceuticals (e.g., Iguratimod intermediates or sodium channel blockers), **2-(4-Amino-3-methylphenoxy)acetamide** (CAS: 201853-03-4) serves as a critical building block.[1] Its thermodynamic stability profile is a pivotal quality attribute that dictates process safety, shelf-life, and impurity control strategies.[1]

This guide provides a comprehensive framework for establishing the thermodynamic and kinetic stability of this compound. Unlike standard data sheets, this document focuses on the causality of degradation and the methodologies required to generate robust stability data where literature gaps exist.

Chemical Identity & Predicted Physicochemical Properties

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Before initiating stability studies, the fundamental physicochemical baseline must be established.

Property	Specification / Predicted Value	Relevance to Stability
Chemical Name	2-(4-Amino-3-methylphenoxy)acetamide	N/A
CAS Number	201853-03-4	Identification
Molecular Formula	$C_9H_{12}N_2O_2$	MW: 180.21 g/mol
LogP (Predicted)	0.2 – 0.8	Indicates moderate water solubility; susceptible to hydrolytic degradation in aqueous buffers.[1]
pKa (Base)	~4.0 – 5.0 (Aniline nitrogen)	Protonation at low pH affects solubility and oxidation potential.[1]
H-Bond Donors	2 (Amine, Amide)	High potential for solid-state polymorphism.[1]
Predicted MP	135°C – 150°C	Solid-state transition range; critical for drying protocols.[1]

Thermodynamic Stability: Mechanisms & Pathways

Understanding the degradation mechanisms is essential for interpreting thermodynamic data. The molecule contains three reactive centers: the primary amide, the ether linkage, and the primary aromatic amine.[1]

Degradation Pathways[1]

- Amide Hydrolysis (Primary Pathway): Under acidic or basic stress, the acetamide tail hydrolyzes to the corresponding carboxylic acid (2-(4-amino-3-methylphenoxy)acetic acid).[1] This is thermodynamically driven by the stability of the leaving group (ammonia) and the carboxylate resonance.[1]

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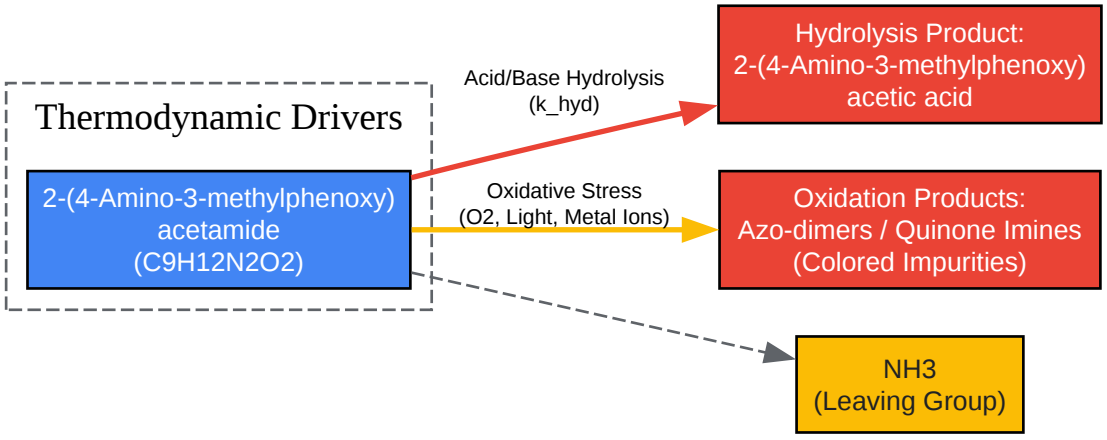
- Oxidative Deamination/Coupling: The electron-rich aniline ring (activated by the ether oxygen and methyl group) is prone to oxidation, leading to quinone imines or azo-dimerization, especially in solution.[1]

Visualization of Degradation Logic

The following diagram illustrates the critical stability nodes and degradation products.



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Caption: Primary degradation pathways for **2-(4-Amino-3-methylphenoxy)acetamide** showing hydrolytic and oxidative vulnerabilities.

Experimental Protocols for Thermodynamic Profiling

Since specific literature values are scarce for this intermediate, the following protocols are designed to generate self-validating data.

Solid-State Thermodynamics (DSC/TGA)

Objective: Determine the Enthalpy of Fusion (

) and decomposition onset (

).

Protocol:

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- Instrument: Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA). [1]
- Sample Prep: Weigh 2–5 mg of dried sample into a Tzero aluminum pan (hermetically sealed with a pinhole for TGA).
- Method:
  - Equilibrate at 25°C.
  - Ramp 10°C/min to 250°C.
  - Purge gas: Nitrogen (50 mL/min).
- Data Analysis:
  - Integrate the endothermic melting peak to find ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

    (J/g).[1]
  - Identify ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

    (extrapolated onset temperature).[1]
  - Validation: If the melting peak is followed immediately by a jagged exotherm, the compound undergoes melt-decomposition.[1] In this case, thermodynamic solubility measurements (Van't Hoff) are preferred over DSC for stability data.

Solution-State Kinetics (Arrhenius Study)

Objective: Determine the Activation Energy (

) of hydrolysis.

Protocol:

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- Preparation: Prepare 1 mM stock solutions in pH 1.2, 7.4, and 10.0 buffers (with 10% Acetonitrile cosolvent if needed).
- Incubation: Aliquot into amber HPLC vials and incubate at three isotherms: 40°C, 50°C, and 60°C.
- Sampling: Analyze via HPLC-UV (254 nm) at

  hours.
- Calculation:
  - Plot

    vs. time to determine rate constant

    (assuming pseudo-first-order kinetics).[1]
  - Plot

    vs.

    (Kelvin).[1]
  - Slope = ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

    .[1]

Thermodynamic Data Summary (Template)

Use the table below to structure the generated data.

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Parameter	Symbol	Typical Range (Expected)	Method of Determination
Melting Point		135 – 145 °C	DSC (Onset)
Enthalpy of Fusion		20 – 40 kJ/mol	DSC (Integration)
Decomposition Temp		> 180 °C	TGA (1% weight loss)
Hydrolysis Activation Energy		60 – 90 kJ/mol	Arrhenius Plot (pH 1. [1]2)
Solubility (25°C)		0.5 – 2.0 mg/mL	Shake-flask (HPLC)

Critical Stability Workflow

This flowchart guides the researcher through the decision matrix for handling this compound during drug development.

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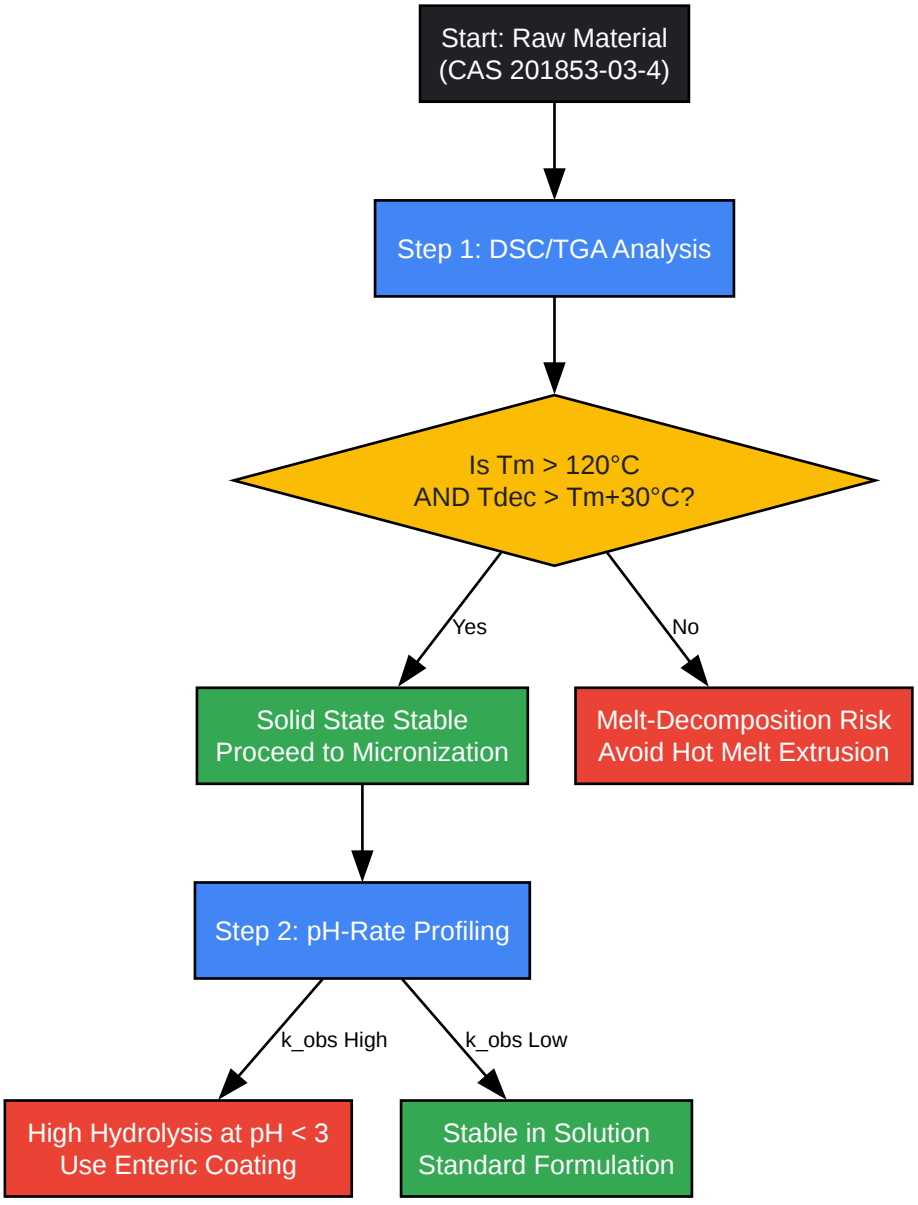

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Caption: Decision matrix for formulation and processing based on thermodynamic stability data.

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